

Technical Guide: A Multi-Step Synthesis of 4-Octanone from 1-Butyne

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Compound of Interest

Compound Name: 4-Octanone

Cat. No.: B1346966

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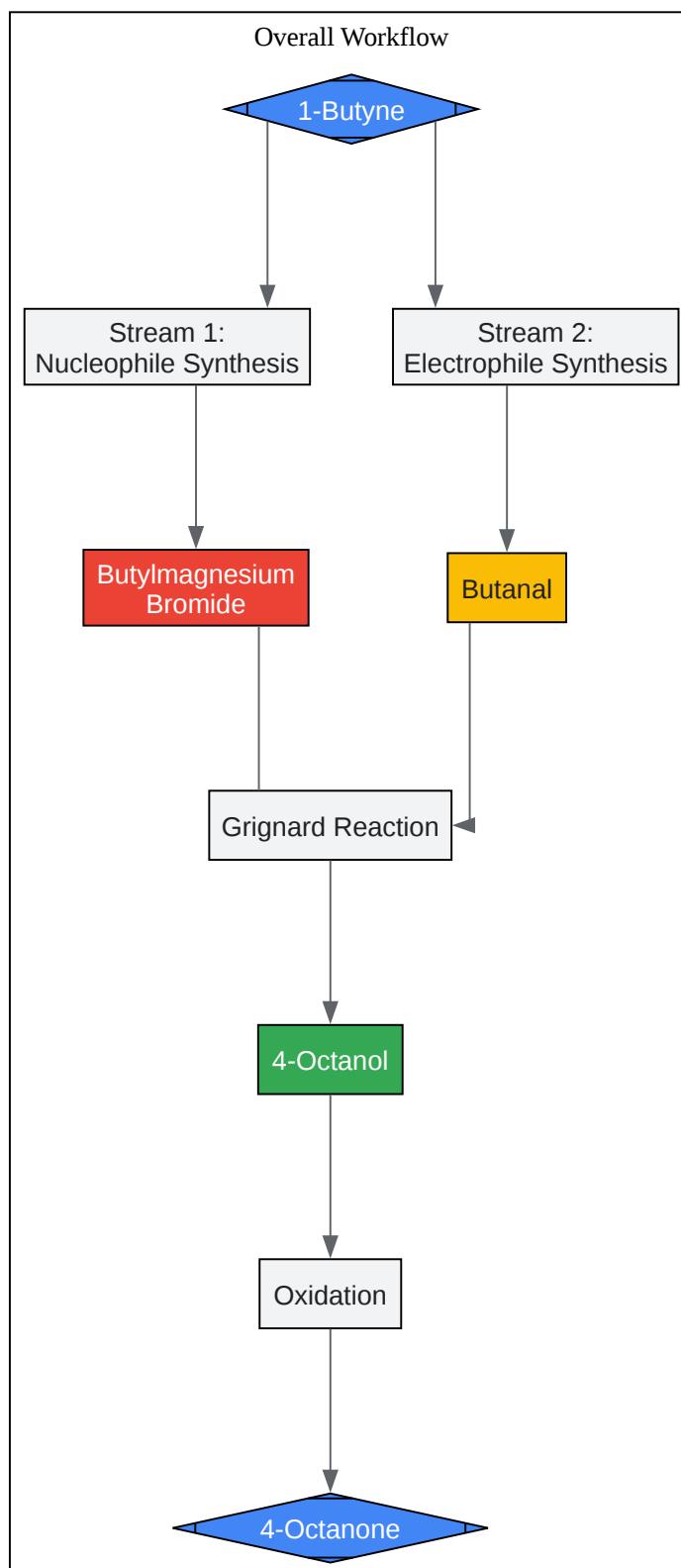
For Researchers, Scientists, and Drug Development Professionals

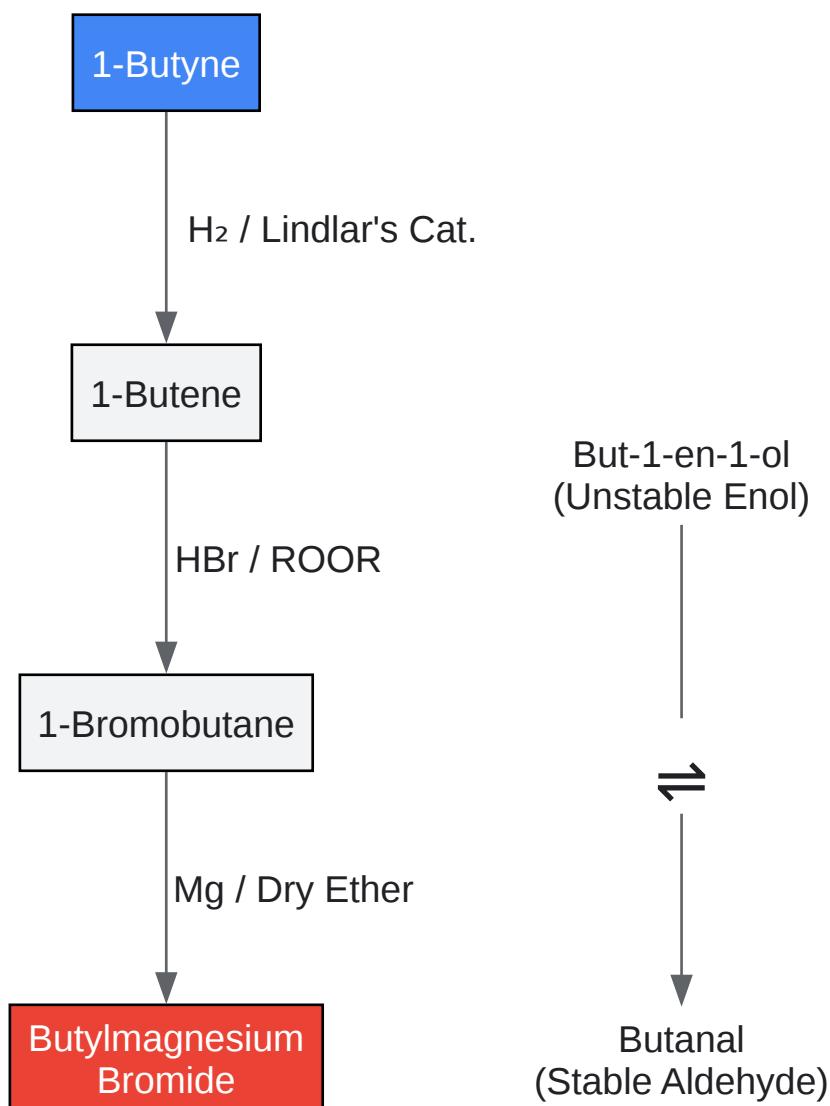
This document provides a comprehensive technical guide for the synthesis of **4-octanone**, a symmetrical eight-carbon ketone, using 1-butyne as the sole source of carbon. Direct functionalization of 1-butyne leads to derivatives like 2-butanone (via Markovnikov hydration) or butanal (via anti-Markovnikov hydration), neither of which is the target molecule. Therefore, a multi-step approach is required, involving the strategic formation of a new carbon-carbon bond to construct the eight-carbon backbone.

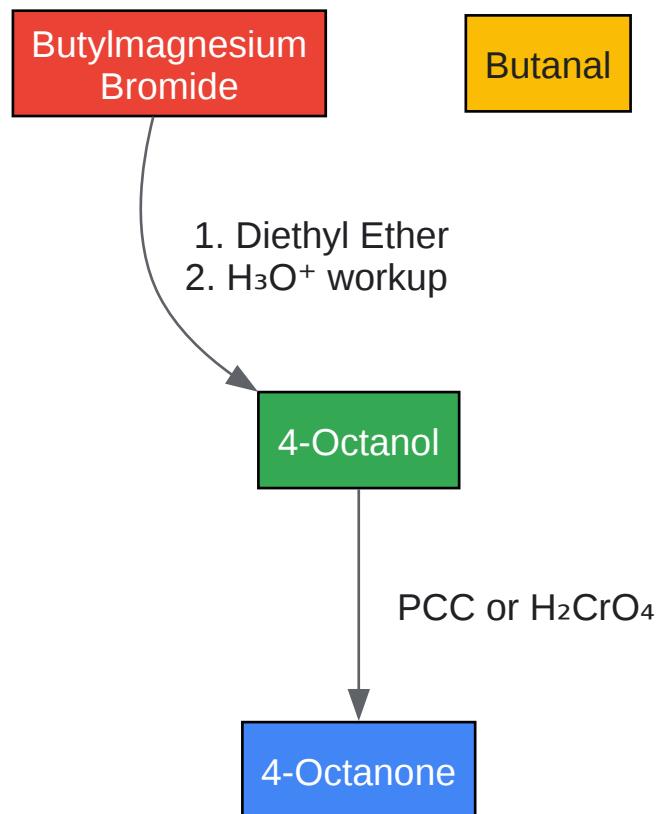
The selected pathway involves creating a four-carbon nucleophile (a Grignard reagent) and a four-carbon electrophile (an aldehyde) from the 1-butyne starting material. These two synthons are then coupled to form an eight-carbon secondary alcohol, which is subsequently oxidized to the target ketone, **4-octanone**.

Overall Synthetic Workflow

The synthesis is bifurcated into two parallel streams to prepare the necessary synthons from 1-butyne. These streams converge in a Grignard reaction, followed by a final oxidation step to yield **4-octanone**.





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